

Technical Safety & Handling Guide: 5-(2-Bromoethyl)-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 5-(2-Bromoethyl)-2-fluorobenzonitrile

Cat. No.: B13607809

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Document Control:

- Subject: **5-(2-Bromoethyl)-2-fluorobenzonitrile**
- CAS Registry Number: 914637-29-9 (Commonly associated with Vonoprazan intermediates) [\[1\]](#)
- Role: Advanced Pharmaceutical Intermediate (API Synthesis)
- Chemical Class: Primary Alkyl Bromide / Fluorinated Benzonitrile

Part 1: Chemical Identity & Strategic Importance[\[3\]](#)

The Compound at a Glance

This guide addresses **5-(2-Bromoethyl)-2-fluorobenzonitrile**, a critical electrophilic building block often utilized in the synthesis of potassium-competitive acid blockers (P-CABs) like Vonoprazan.[\[1\]](#)

Crucial Distinction: Do not confuse this compound with 5-Bromo-2-fluorobenzonitrile (CAS 179897-89-3).[1] The latter is an aryl bromide (Br attached directly to the ring) and is significantly less reactive toward nucleophilic substitution. The subject of this guide contains a bromoethyl side chain (

), rendering it a potent alkylating agent. This structural difference dictates a far more rigorous safety protocol.

Physicochemical Profile[1][2]

- Molecular Formula:
- Molecular Weight: 228.06 g/mol
- Appearance: Typically an off-white to pale yellow solid or low-melting semi-solid.[1]
- Solubility: Soluble in organic solvents (DCM, THF, Ethyl Acetate); practically insoluble in water.
- Reactivity: High susceptibility to

reactions at the alkyl bromide site; nitrile group susceptible to hydrolysis under extreme acidic/basic conditions.

Part 2: Hazard Profiling & Toxicological Mechanisms

The Alkylating Threat (Genotoxicity Potential)

The primary hazard stems from the 2-bromoethyl moiety. Unlike aryl halides, primary alkyl bromides are powerful electrophiles.

- Mechanism: The carbon attached to the bromine is electron-deficient. Upon contact with biological nucleophiles (DNA bases like guanine, or protein residues like cysteine), it undergoes nucleophilic substitution, covalently binding to the biological target.
- Consequence: This classifies the compound as a potential mutagen and sensitizer. Direct skin contact can lead to delayed blistering or allergic contact dermatitis.

Acute Toxicity & Irritation[2][3][4]

- H315 / H319 (Skin/Eye Irritation): High.[2][3] The compound is likely lachrymatory (tear-inducing) due to the alkyl halide functionality.
- H302 / H332 (Harmful if Swallowed/Inhaled): Systemic absorption can lead to nitrile toxicity (metabolic release of cyanide is theoretically possible but slow; the primary risk is the alkylating action).

GHS Classification Table (Derived)

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Cat 2	Causes skin irritation. [1][2][3][4][5]	H315
Eye Damage/Irritation	Cat 2A	Causes serious eye irritation.[2][5][6]	H319
Sensitization, Skin	Cat 1	May cause an allergic skin reaction.	H317
STOT - Single Exposure	Cat 3	May cause respiratory irritation.[5]	H335
Germ Cell Mutagenicity	Cat 2	Suspected of causing genetic defects.	H341

Part 3: Engineering Controls & Personal Protective Equipment (PPE)[2][8]

The "Glove Permeation" Fallacy

Standard nitrile exam gloves are insufficient for prolonged handling of alkyl bromides. The non-polar nature of the ethyl bromide chain allows it to permeate thin nitrile rubber rapidly.

Required PPE Protocol:

- Primary Barrier: Silver Shield® (Laminate) or Viton® gloves are mandatory for direct handling or spill cleanup.

- Dexterity Layer: If laminate gloves reduce dexterity too much for micro-scale work, use the "Double-Glove" technique:
 - Inner: 4 mil Nitrile (change every 15 mins).
 - Outer: 8 mil Nitrile (change immediately upon splash).
 - Best Practice: Wear a laminate liner under a nitrile outer glove.

Respiratory Protection[2][7][8]

- Engineering Control: All weighing and transfers must occur inside a certified Chemical Fume Hood.
- Respirator: If hood containment is breached or for spill cleanup, use a Full-Face Respirator with OV/AG (Organic Vapor/Acid Gas) cartridges. The "Acid Gas" component is necessary because hydrolysis releases Hydrogen Bromide (HBr).

Part 4: Emergency Response & Decontamination Logic

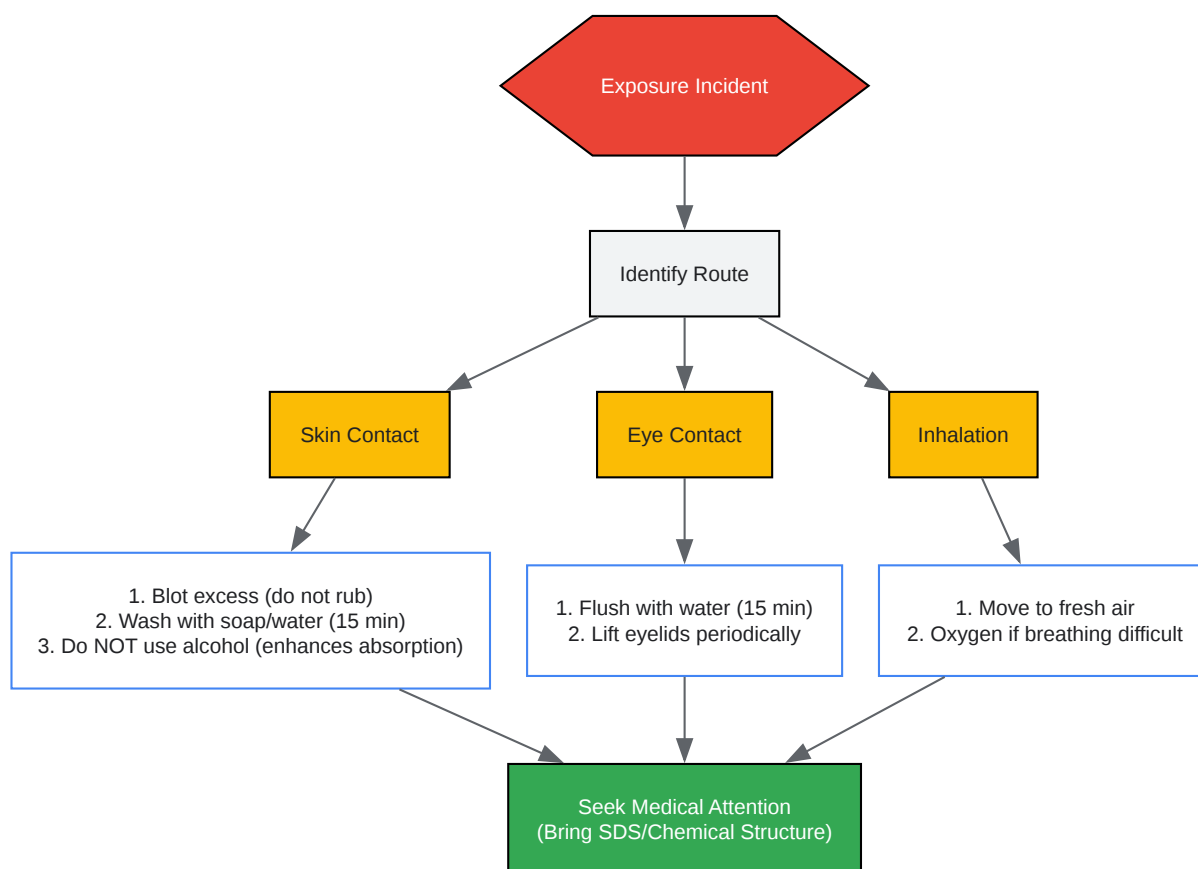
Chemical Quenching (The "Kill" Solution)

Do not simply wash spills with water; this generates HBr and leaves the alkylating agent active. You must chemically destroy the electrophilic site.

The Quenching Solution:

- Composition: 10% Sodium Thiosulfate () in water + 5% Ethanol (to solubilize the organic bromide).
- Mechanism: Thiosulfate is a soft nucleophile that rapidly displaces the bromine atom, converting the toxic alkyl bromide into a non-toxic Bunte salt.

Exposure Response Workflow



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Caption: Decision logic for immediate response to exposure. Note the prohibition of alcohol on skin.

Part 5: Handling, Storage, & Stability[10]

Storage Conditions

- **Temperature:** Store at 2-8°C (Refrigerated). Alkyl bromides can slowly eliminate HBr at room temperature, darkening the solid.
- **Atmosphere:** Store under Inert Gas (Argon/Nitrogen). Moisture promotes hydrolysis of the nitrile and displacement of the bromide.

- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers (corrosion risk from trace HBr).

Reactivity & Incompatibility[2]

- Strong Bases: Will cause elimination (dehydrohalogenation) to form the vinyl derivative (styrene analog), which acts as a polymerization monomer.
- Amines: Rapid exothermic reaction (alkylation).
- Oxidizers: Incompatible.

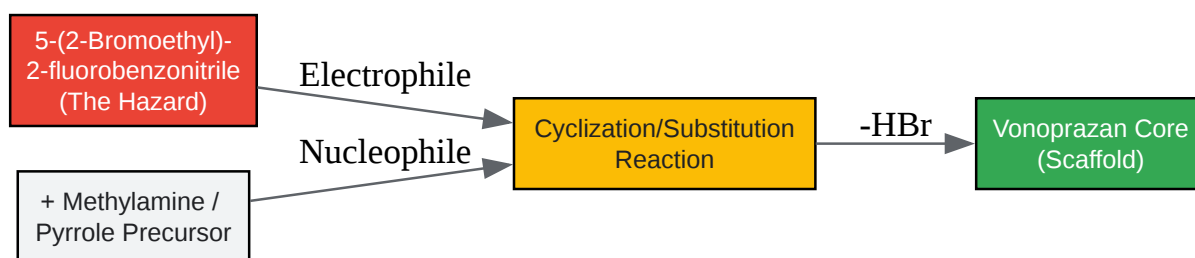
Part 6: Waste Management & Environmental Stewardship

Disposal Directive: Never dispose of the active alkyl bromide down the drain. It is toxic to aquatic life (long-term adverse effects).

- Pre-Treatment: Treat waste streams with the Thiosulfate Quenching Solution (described in 4.1) and stir for 12 hours.
- Verification: Check pH (neutralize if necessary) and test for residual oxidant/alkylator (using 4-(p-nitrobenzyl)pyridine test if available).
- Disposal: Classify as Halogenated Organic Waste for high-temperature incineration.

Part 7: Synthesis Context (Vonoprazan Pathway)[2]

Understanding the "Why" aids in safety. This compound is typically reacted with a methylamine derivative to form the pyrrole core of Vonoprazan.



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Caption: The electrophilic role of the compound in pharmaceutical synthesis.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2724900: 5-Bromo-2-fluorobenzonitrile (Structural Analog/Precursor Data).^[1] Retrieved from [\[Link\]](#)
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Sources

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